

Personal protective equipment for handling Fmoc-Phe-OH

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Compound of Interest

Compound Name: Fmoc-Phe-OH

Cat. No.: B557390

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Essential Safety and Handling Guide for Fmoc-Phe-OH

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Fmoc-Phe-OH** (N-(9-Fluorenylmethoxycarbonyl)-L-phenylalanine). Adherence to these procedures is essential for maintaining a safe laboratory environment and ensuring the integrity of your research.

Hazard Identification and Precautionary Measures

While **Fmoc-Phe-OH** is not classified as a hazardous substance under OSHA guidelines, it is crucial to handle it with care as the chemical, physical, and toxicological properties have not been thoroughly investigated.[1][2][3] Potential hazards include irritation upon contact with skin, eyes, or the respiratory tract if inhaled as a dust.[4] Therefore, implementing standard laboratory safety protocols is imperative.

Personal Protective Equipment (PPE) Recommendations

The following personal protective equipment should be worn when handling **Fmoc-Phe-OH** to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) approved standards.[2][3] A face shield is recommended for larger quantities.	To protect eyes from accidental splashes or airborne dust particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile) inspected prior to use.[2][3] Use proper glove removal technique to avoid skin contact.[2]	To prevent direct skin contact with the chemical.
Body Protection	A standard laboratory coat.[5] For larger scale operations, impervious clothing or a chemical-resistant apron may be necessary.[2][6]	To protect skin and clothing from spills and contamination.
Respiratory Protection	Not required for handling small quantities in a well-ventilated area.[3][7][8] A NIOSH-approved N95 or P1 type dust mask is recommended when handling large quantities or if dust is generated.[8][9]	To prevent inhalation of airborne particles, which may cause respiratory tract irritation.[4][6]

Operational Plan: Safe Handling Protocol

Adherence to a strict operational protocol is vital for the safe handling of **Fmoc-Phe-OH**.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling powders to minimize dust formation.[2][3]
- Ensure that an eyewash station and safety shower are readily accessible.

- Before starting, confirm that all necessary PPE is available and in good condition.

2. Handling the Chemical:

- Avoid direct contact with skin and eyes.[\[2\]](#)
- Minimize the formation of dust and aerosols during handling.[\[2\]](#)
- Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid material.
- Keep the container tightly closed when not in use.[\[2\]](#)[\[3\]](#)

3. Post-Handling Procedures:

- Wash hands thoroughly with soap and water after handling the chemical, before breaks, and at the end of the workday.[\[2\]](#)
- Clean the work area and any equipment used.
- Dispose of contaminated gloves and other waste in accordance with the disposal plan.[\[2\]](#)

Emergency Procedures

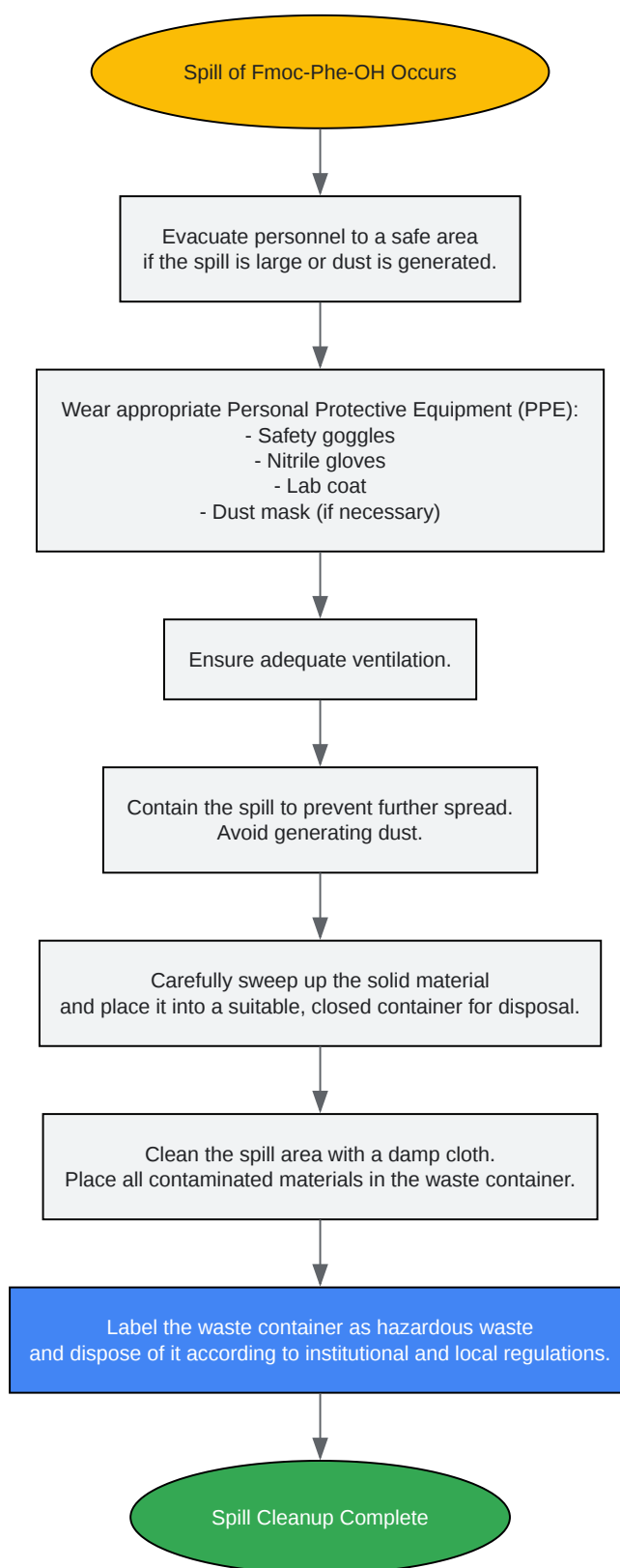
In the event of an emergency, follow these procedures.

First Aid Measures:

Exposure Route	First Aid Instructions
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek medical attention. [2] [3]
Skin Contact	Immediately wash the affected area with soap and plenty of water. [2] [3] Consult a physician if irritation persists. [2]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. [2] Flush eyes with water as a precaution. [1] [3]
Ingestion	Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician. [2] [3]

Chemical Spill Response Plan:

In case of a spill, follow the workflow below to ensure a safe and effective cleanup.



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Caption: Workflow for handling a chemical spill of **Fmoc-Phe-OH**.

Disposal and Storage Plan

Disposal:

- Dispose of unused **Fmoc-Phe-OH** and any contaminated materials as hazardous chemical waste.^[6] Do not dispose of it down the drain or in regular trash.^{[2][6]}
- Collect all waste in a designated, compatible, and clearly labeled hazardous waste container.^{[3][6]}
- Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed contractor, following all applicable local, state, and federal regulations.^{[2][6]}

Storage:

- Store **Fmoc-Phe-OH** in a cool, dry, and well-ventilated place.^{[2][3]}
- The recommended storage temperature is between 2°C and 8°C.^{[3][9]}
- Keep the container tightly closed to prevent moisture absorption and degradation.^{[2][3][5]}
- Store away from incompatible materials such as strong oxidizing agents.^[3]

Quantitative Data Summary

The following table summarizes key quantitative data for **Fmoc-Phe-OH**.

Property	Value
CAS Number	35661-40-6[2][3][9]
Molecular Formula	C ₂₄ H ₂₁ NO ₄ [9]
Molecular Weight	387.43 g/mol [9]
Melting Point	180 - 187 °C[3][9]
Storage Temperature	2 - 8 °C[3][9]
Solubility	Insoluble in water; soluble in polar organic solvents like DMF and NMP.[5]

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